

# Application Notes and Protocols: Avadomide for In Vitro Experiments

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#### Introduction

**Avadomide** (CC-122) is a novel, small-molecule, orally active Cereblon (CRBN) E3 ligase modulator (CELMoD) with demonstrated anti-tumor and immunomodulatory activities.[1][2] As a "molecular glue," **Avadomide** binds to the CRBN substrate receptor of the Cullin-4 RING E3 ubiquitin ligase complex (CRL4^CRBN^).[3][4] This binding event induces a conformational change that promotes the recruitment and subsequent ubiquitination of neosubstrates, primarily the hematopoietic transcription factors Ikaros (IKZF1) and Aiolos (IKZF3).[1][5] The marking of these proteins with ubiquitin tags them for rapid degradation by the proteasome.[3]

The degradation of Ikaros and Aiolos, which act as transcriptional repressors, leads to two key downstream effects: direct anti-cancer activity through the induction of apoptosis in malignant B-cells and potent immune system activation.[3][5][7] The immunomodulatory effects include the co-stimulation of T-cells and Natural Killer (NK) cells, driven by the de-repression of genes such as Interleukin-2 (IL-2).[1][6] These dual mechanisms make **Avadomide** a compound of significant interest for research in hematological malignancies, particularly Diffuse Large B-cell Lymphoma (DLBCL).[3][7]

These application notes provide essential protocols for the preparation, storage, and in vitro use of **Avadomide**, tailored for researchers, scientists, and drug development professionals.

## **Chemical Properties and Storage**



Proper handling and storage of **Avadomide** are critical to ensure its stability and the reproducibility of experimental results.

Property	Value	Reference
Molecular Formula	C14H14N4O3	[6]
Molecular Weight	286.29 g/mol	[6][8]
CAS Number	1015474-32-4	[8]
Solubility	DMSO: ≥ 57 mg/mL (199.09 mM)	[8]

Storage Condition	Duration	Reference
Powder (Solid Form)	3 years at -20°C	[8]
Stock Solution (in DMSO)	1 year at -80°C	[8]
1 month at -20°C	[8][9]	

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[8][10]

## **Preparation of Avadomide Stock Solutions**

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **Avadomide**.[8]

Protocol 2.1: Preparation of a 10 mM Avadomide Stock Solution in DMSO

#### Materials:

- Avadomide powder (MW: 286.29 g/mol )
- Anhydrous/molecular sieve-dried DMSO
- · Sterile, amber, or light-protecting microcentrifuge tubes

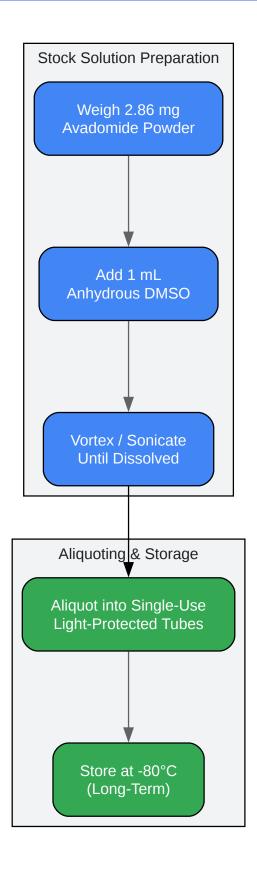


- Calibrated analytical balance
- Vortex mixer and/or sonicator

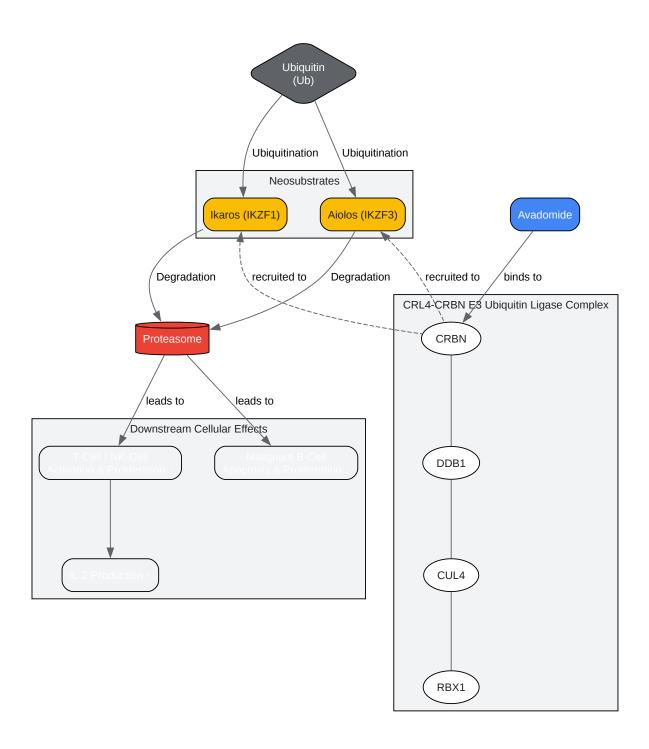
#### Procedure:

- Calculation: To prepare 1 mL of a 10 mM stock solution, weigh out 2.863 mg of Avadomide powder (Calculation: 10 mmol/L \* 1 L/1000 mL \* 286.29 g/mol \* 1000 mg/g = 2.863 mg/mL).
- Weighing: Carefully weigh the calculated amount of Avadomide powder and place it into a sterile microcentrifuge tube.
- Dissolving: Add 1 mL of anhydrous DMSO to the tube containing the **Avadomide** powder.
- Solubilization: Cap the tube tightly and vortex thoroughly. If necessary, briefly sonicate the solution in a water bath to ensure complete dissolution.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile, light-protected tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.[11]
- Storage: Clearly label the aliquots with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store immediately at -80°C for long-term stability.[8]

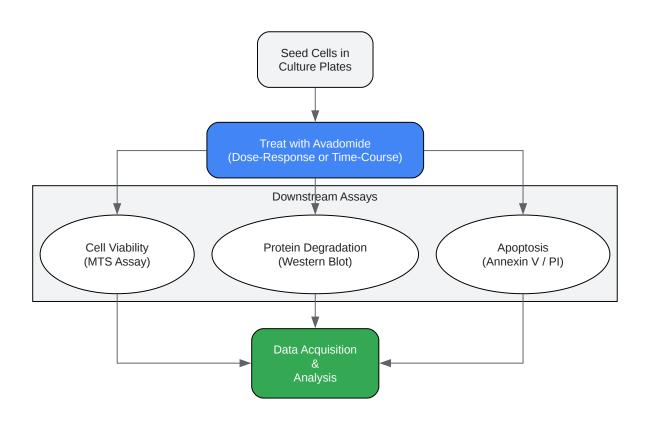












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### Methodological & Application





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